

physical characteristics of 2,3,4-Trimethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,4-Trimethoxybenzaldehyde

Cat. No.: B7760830

[Get Quote](#)

An In-depth Technical Guide on the Physical Characteristics of 2,3,4-Trimethoxybenzaldehyde

This technical guide provides a comprehensive overview of the key physical and chemical properties of **2,3,4-Trimethoxybenzaldehyde**, a versatile aromatic compound utilized in various research and industrial applications.^[1] The information is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Chemical Identity and Structure

2,3,4-Trimethoxybenzaldehyde is a trisubstituted aromatic aldehyde. Its structure consists of a benzene ring substituted with an aldehyde group and three methoxy groups at positions 2, 3, and 4.

- IUPAC Name: **2,3,4-trimethoxybenzaldehyde**^[2]
- CAS Number: 2103-57-3^{[1][2][3]}
- Molecular Formula: C₁₀H₁₂O₄^{[1][2][3][4]}
- Molecular Weight: 196.20 g/mol ^{[2][4]}
- SMILES: COC1=C(C(=C(C=C1)C=O)OC)OC^[2]

Physical and Chemical Properties

The physical properties of **2,3,4-Trimethoxybenzaldehyde** are summarized in the table below. These characteristics are crucial for its handling, storage, and application in various synthetic procedures.

Property	Value	References
Appearance	White to off-white or creamish crystalline powder.	[1][5]
Melting Point	36 - 43 °C	[1]
Boiling Point	168 - 170 °C at 12 mmHg	[3][5]
Density	~1.22 g/cm ³ (rough estimate)	[3]
Solubility	Soluble in various organic solvents.	[1]
Flash Point	> 112 °C	[5]
Purity	≥ 98%	[6][7]
Storage	Store at 0 - 8 °C, under nitrogen.	[1][7][8]

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures.

Melting Point Determination

The melting point is determined using the capillary method. A small, powdered sample of **2,3,4-Trimethoxybenzaldehyde** is packed into a capillary tube, which is then placed in a melting point apparatus. The temperature is gradually increased, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded.

Boiling Point Determination

The boiling point is determined under reduced pressure (vacuum) to prevent thermal decomposition of the compound. The substance is heated in a distillation apparatus connected to a vacuum pump. A manometer is used to measure the pressure, and the temperature at which the liquid boils and its vapor pressure equals the applied pressure is recorded as the boiling point at that specific pressure.

Solubility Determination (Gravimetric Method)

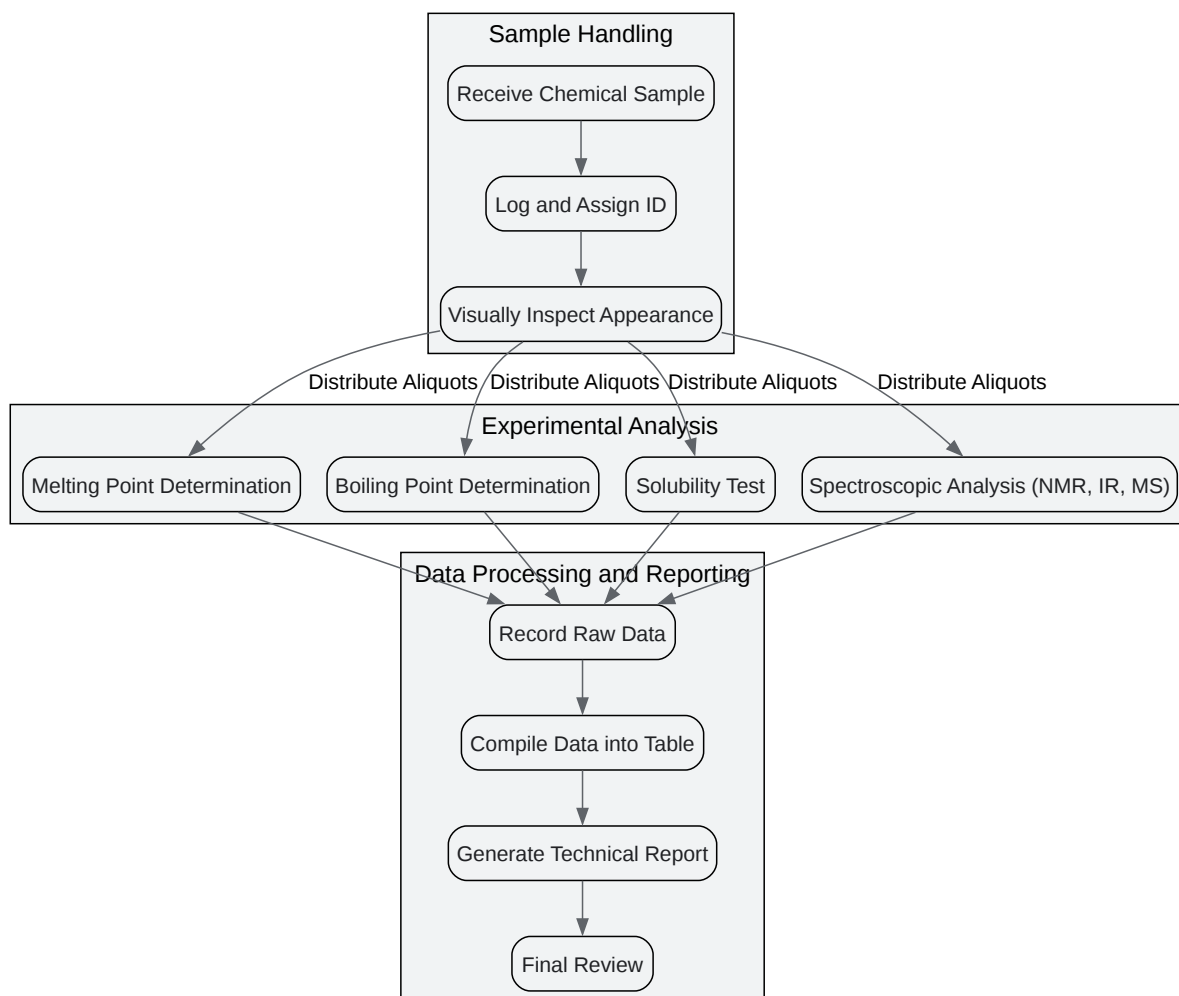
The solubility in a given solvent is determined by preparing a saturated solution at a specific temperature.

- An excess amount of **2,3,4-Trimethoxybenzaldehyde** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
- A known volume of the clear, saturated supernatant is carefully withdrawn.
- The solvent is evaporated from the withdrawn sample, and the mass of the remaining solid solute is measured.
- The solubility is then calculated and expressed in terms of mass of solute per volume of solvent (e.g., g/100 mL).

Data Analysis and Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **2,3,4-Trimethoxybenzaldehyde**.

Workflow for Physical Characterization

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,3,4-Trimethoxybenzaldehyde | C₁₀H₁₂O₄ | CID 75006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3,4-Trimethoxybenzaldehyde | 2103-57-3 [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. 2,3,4-Trimethoxybenzaldehyde 2103-57-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. chemscene.com [chemscene.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [physical characteristics of 2,3,4-Trimethoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7760830#physical-characteristics-of-2-3-4-trimethoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com